

spectroscopic data for substituted dibromothiophenes

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Compound of Interest

Compound Name: Ethyl 4-(4,5-dibromothiophen-2-
YL)benzoate

CAS No.: 222840-93-9

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An In-depth Technical Guide to the Spectroscopic Characterization of Substituted Dibromothiophenes

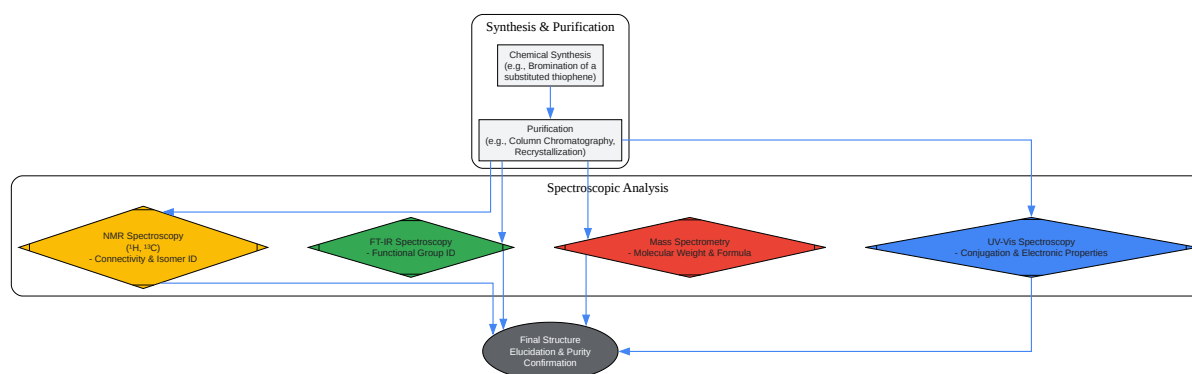
Abstract

Substituted thiophene scaffolds are foundational in modern chemistry, serving as core structures in numerous pharmaceuticals, organic electronic materials, and agrochemicals.[1][2][3] Among these, dibrominated thiophenes are particularly vital as versatile intermediates for further functionalization through cross-coupling reactions. The precise position of the bromine substituents dramatically influences the molecule's chemical reactivity and physical properties, making unambiguous structural confirmation essential. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive framework for the spectroscopic characterization of substituted dibromothiophenes. It integrates theoretical principles with field-proven experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy.

The Logic of Spectroscopic Verification

The core principle of structural elucidation is the convergence of evidence from multiple, independent analytical techniques. Each spectroscopic method probes a different aspect of the molecule's constitution. NMR reveals the electronic environment and connectivity of magnetically active nuclei (^1H , ^{13}C), IR identifies functional groups through their characteristic vibrational frequencies, MS determines the molecular mass and fragmentation patterns, and UV-Vis spectroscopy provides information on the electronic transitions within conjugated π -systems. A proposed structure is only validated when all acquired spectroscopic data are in complete agreement with it. This multi-faceted approach forms a self-validating system, ensuring the highest degree of scientific integrity.

The following diagram illustrates a typical workflow for the characterization of a newly synthesized substituted dibromothiophene.



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Caption: Integrated workflow for synthesis and spectroscopic validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Probe

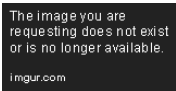
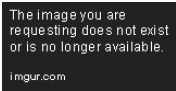
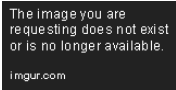
NMR spectroscopy is the most powerful tool for determining the precise isomeric structure of substituted dibromothiophenes. The chemical shifts (δ), coupling constants (J), and multiplicities of the signals provide a detailed map of the proton and carbon framework.

^1H NMR Spectroscopy

The ^1H NMR spectrum is particularly sensitive to the substitution pattern on the thiophene ring. The number of signals, their splitting patterns, and their chemical shifts are diagnostic for each isomer.

- **Causality of Chemical Shifts:** The electronegativity of the bromine atoms and the electronic effects of other substituents deshield the ring protons, causing them to resonate at a lower field (higher ppm) compared to unsubstituted thiophene.
- **Coupling Constants (J-coupling):** The magnitude of the coupling constant between adjacent protons ($^3J_{\text{HH}}$) in a thiophene ring is typically in the range of 5-6 Hz.^{[4][5]} This coupling provides definitive evidence of proton connectivity.

Table 1: Comparative ^1H NMR Data for Dibromothiophene Isomers in CDCl_3

Compound	Structure	Proton H _a (δ , ppm)	Proton H _e (δ , ppm)	J-Coupling (Hz)	Data Source(s)
2,3-Dibromothiophene		~6.91 (d)	~7.25 (d)	~5.8	^{[4][5]}
3,4-Dibromothiophene		~7.23 (s)	~7.23 (s)	N/A	^[6]
2,5-Dibromothiophene		~6.83 (s)	~6.83 (s)	N/A	^[7]

Note: The symmetry of 3,4- and 2,5-dibromothiophene results in magnetically equivalent protons, leading to a single sharp signal (singlet, s). In contrast, the asymmetry of 2,3-dibromothiophene results in two distinct signals, each split into a doublet (d) by the adjacent proton.

^{13}C NMR Spectroscopy

^{13}C NMR provides complementary information about the carbon skeleton. The positions of the bromine atoms and other substituents directly influence the chemical shifts of the carbon atoms.

- **Causality of Chemical Shifts:** Carbon atoms directly bonded to bromine (C-Br) are significantly shielded and appear at a much higher field (lower ppm) compared to protonated carbons. For example, in 2,5-dibromothiophene, the C-Br carbons appear around 112.5 ppm, while the C-H carbons are found near 130.5 ppm.^{[8][9]} In 3,4-dibromothiophene, the C-Br carbons are observed around 111.9 ppm and the C-H carbons at approximately 125.0 ppm.^[10]

Experimental Protocol: NMR Spectroscopy

This protocol ensures the acquisition of high-resolution, reliable NMR data.

- **Sample Preparation:**
 - **Rationale:** The choice of solvent is critical to dissolve the sample and avoid interfering signals.
 - **Procedure:** Dissolve approximately 5-15 mg of the purified dibromothiophene derivative in 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3) in a 5 mm NMR tube. Ensure the sample is fully dissolved; sonication may be used if necessary.
- **Instrumentation & Acquisition:**
 - **Rationale:** A higher field spectrometer provides better signal dispersion and resolution, which is crucial for analyzing complex splitting patterns.
 - **Procedure:** Utilize a 400 MHz (or higher) NMR spectrometer.^[11]
 - **For ^1H NMR:** Acquire the spectrum using a standard 30° pulse. Set the spectral width to cover a range of 0 to 10 ppm. Co-add 8 to 16 scans for a typical sample concentration.^[11]
 - **For ^{13}C NMR:** Acquire the spectrum using a proton-decoupled pulse sequence. Set the spectral width from 0 to 160 ppm. A significantly higher number of scans (e.g., 1024 or more) is required due to the low natural abundance of the ^{13}C isotope.^[11]

- Data Processing:
 - Rationale: Proper referencing is essential for comparing data across different experiments and with literature values.
 - Procedure: Process the raw data using Fourier transformation, phase correction, and baseline correction. Reference the ^1H spectrum to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) or an internal standard like tetramethylsilane (TMS).[\[11\]](#) Reference the ^{13}C spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a rapid and effective technique for confirming the presence of the thiophene ring and identifying other functional groups attached to it. It works by measuring the absorption of infrared radiation, which excites molecular vibrations.

- Thiophene Ring Vibrations: The thiophene ring has several characteristic vibrational modes.[\[12\]](#)
 - C-H Stretching: Aromatic C-H stretching vibrations typically appear at approximately 3100 cm^{-1} .[\[12\]](#)[\[13\]](#)
 - Ring Stretching: C=C and C-C stretching vibrations within the aromatic ring occur in the $1600\text{-}1350\text{ cm}^{-1}$ region.[\[13\]](#)[\[14\]](#)
 - C-H Bending: In-plane C-H bending modes are found in the $1250\text{-}1050\text{ cm}^{-1}$ range, while out-of-plane bending occurs between $900\text{-}650\text{ cm}^{-1}$.[\[12\]](#)[\[14\]](#) The pattern of these out-of-plane bands can sometimes be indicative of the substitution pattern.
 - C-S Stretching: The C-S stretching vibration is typically observed in the $850\text{-}600\text{ cm}^{-1}$ region.[\[14\]](#)

Table 2: Key FT-IR Vibrational Frequencies for Substituted Thiophenes

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3100	Medium-Weak	Aromatic C-H Stretch
~1550-1350	Medium-Strong	Aromatic Ring C=C Stretch
~1250-1050	Medium	Aromatic C-H In-Plane Bend
~900-650	Strong	Aromatic C-H Out-of-Plane Bend
~850-600	Medium-Weak	C-S Stretch

Note: The presence of other substituents (e.g., carbonyl, nitro, alkyl groups) will introduce their own strong, characteristic absorption bands which must also be assigned.

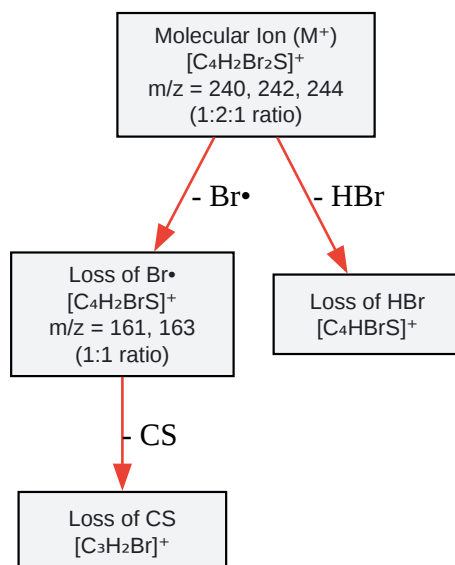
Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation:
 - Rationale: The sample must be prepared in a way that is transparent to infrared radiation, except for the absorption bands of the analyte itself.
 - Procedure (for solids): Prepare a KBr (potassium bromide) pellet by grinding a small amount (~1-2 mg) of the solid sample with ~100-200 mg of dry KBr powder and pressing it into a transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory, which requires placing a small amount of solid directly on the crystal.
- Instrumentation & Acquisition:
 - Rationale: A background scan is essential to subtract the absorbance of atmospheric CO₂ and water vapor, as well as any signal from the sample holder or ATR crystal.
 - Procedure: Use a standard FT-IR spectrometer.^[11] First, record a background spectrum. Then, acquire the sample spectrum over a range of 4000 to 400 cm⁻¹.^{[11][15]} Co-add 16 to 32 scans to achieve a good signal-to-noise ratio.^[11]

Mass Spectrometry (MS): Determining Molecular Mass and Fragmentation

MS provides two crucial pieces of information: the molecular weight of the compound and, through analysis of fragmentation patterns, clues about its structure.[16]

- **Molecular Ion Peak (M^+):** Electron Impact (EI) ionization bombards the molecule with high-energy electrons, knocking one off to form a radical cation (M^+), the molecular ion.[16][17] The mass-to-charge ratio (m/z) of this ion gives the molecular weight.
- **Isotopic Pattern:** A key signature for brominated compounds is the isotopic pattern of bromine. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 natural abundance.[18] Therefore, a compound with two bromine atoms will show a characteristic M^+ , $M^+ + 2$, and $M^+ + 4$ peak cluster with a relative intensity ratio of approximately 1:2:1. This pattern is definitive proof of the presence of two bromine atoms.
- **Fragmentation:** The energetic molecular ion often breaks apart into smaller, more stable fragments.[17] For thiophenes, common fragmentation pathways include the loss of a bromine radical ($\text{Br}^\bullet$) or cleavage of the thiophene ring.



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Caption: Common fragmentation pathways for a dibromothiophene.

Experimental Protocol: Mass Spectrometry

- Sample Introduction:
 - Rationale: The sample must be vaporized and introduced into the ion source.
 - Procedure: For volatile and thermally stable compounds, Gas Chromatography-Mass Spectrometry (GC-MS) is ideal, providing both separation and detection. Alternatively, a direct insertion probe can be used to introduce a small amount of the solid or liquid sample directly into the ion source.
- Ionization & Analysis:
 - Rationale: Electron Impact (EI) is a standard, high-energy ionization technique that produces rich fragmentation patterns useful for structural elucidation.
 - Procedure: Use a standard mass spectrometer with an EI source, typically operating at 70 eV.^[19] The analyzer (e.g., a quadrupole) will separate the ions based on their m/z ratio.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the π -System

UV-Vis spectroscopy measures the absorption of light in the ultraviolet and visible regions, which corresponds to the promotion of electrons from lower to higher energy molecular orbitals.^[20] For substituted dibromothiophenes, the relevant transitions are typically $\pi \rightarrow \pi^*$ transitions within the conjugated system of the aromatic ring.^{[21][22]}

- Chromophores and Absorption: The thiophene ring itself is a chromophore.^[22] The position of the maximum absorbance (λ_{max}) is sensitive to the extent of conjugation and the nature of the substituents.
- Substituent Effects:
 - Auxochromes: Electron-donating groups (e.g., $-\text{NH}_2$, $-\text{OR}$) attached to the ring can increase the λ_{max} (a bathochromic or red shift).^[21]

- Conjugation: Extending the conjugated system by adding other unsaturated groups will also cause a significant bathochromic shift.^[22] The λ_{max} for thiophene itself is around 231 nm; substitution can shift this into the 250-300 nm range or further.^{[23][24]}

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation:
 - Rationale: A spectroscopic-grade solvent that does not absorb in the region of interest must be used. The concentration must be carefully controlled to adhere to the Beer-Lambert Law.
 - Procedure: Prepare a dilute solution of the compound (e.g., 1×10^{-5} M) in a UV-transparent solvent such as ethanol, hexane, or acetonitrile.^{[1][20]}
- Instrumentation & Acquisition:
 - Rationale: A matched pair of cuvettes is used to subtract the absorbance of the solvent, isolating the absorbance of the analyte.
 - Procedure: Use a dual-beam UV-Vis spectrophotometer.^[1] Fill one quartz cuvette with the pure solvent (the blank) and a matched cuvette with the sample solution. Record the spectrum over a range of approximately 200-400 nm.

Online Spectral Databases: A Reference Standard

For ultimate confidence in structural assignment, comparing experimentally acquired data to a known standard is invaluable. Several free, online databases serve as excellent resources for this purpose.

- Spectral Database for Organic Compounds (SDBS): Hosted by AIST in Japan, this is a comprehensive database containing ^1H NMR, ^{13}C NMR, MS, IR, Raman, and ESR spectra for over 34,000 organic compounds.^{[19][25][26][27]}
- SpectraBase / Wiley Science Solutions: Offers access to millions of spectra, including NMR, IR, and MS.^{[8][28]}

- ChemicalBook: Often provides links to experimental NMR spectra for commercially available compounds.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)

Conclusion

The structural characterization of substituted dibromothiophenes is a critical step in their synthesis and application. A rigorous and systematic approach, employing a combination of NMR, FT-IR, MS, and UV-Vis spectroscopy, is essential for unambiguous structure and purity confirmation. Each technique provides a unique and complementary piece of the structural puzzle. By understanding the fundamental principles behind each method, following robust experimental protocols, and leveraging reference data from online databases, researchers can ensure the scientific integrity of their work and accelerate progress in drug discovery and materials science.

References

- Otsuji, Y., & Imoto, E. (n.d.).
- Wikipedia. (n.d.). Spectral Database for Organic Compounds. Wikipedia.
- BIORLAB. (2024, July 4).
- re3data.org. (2023, June 20). Spectral Database for Organic Compounds.
- Unknown. (n.d.). Synthesis and Characterization of 3-Substituted and 3,4-Disubstituted Thiophenes. Chinese Journal of Organic Chemistry.
- IOSR Journal. (n.d.). Vibrational Spectra (FT-IR, FT-Raman), NBO and HOMO, LUMO Studies of 2-Thiophene Carboxylic Acid Based On Density Functional Met. IOSR Journal.
- Al-Otaibi, J. S., et al. (2025, August 29). Solvent-driven spectroscopic and quantum chemical evaluation of 2-[(trimethylsilyl) ethynyl]thiophene with molecular docking insights. PMC.
- Unknown. (2025, August 7). Synthesis and Characterization of 3-Substituted and 3,4-Disubstituted Thiophenes. sioc-journal.cn.
- ResearchGate. (n.d.). Two experimental NMR spectra of 2, 3-dibromo-thiophene, which...
- PubMed. (2015, April 15). Spectroscopic investigations, molecular interactions, and molecular docking studies on the potential inhibitor "thiophene-2-carboxylicacid". PubMed.
- ChemicalBook. (n.d.). 3,4-Dibromothiophene (3141-26-2) ¹H NMR spectrum. ChemicalBook.
- AIST. (n.d.). AIST:Spectral Database for Organic Compounds,SDBS. AIST.
- Wiley Science Solutions. (n.d.). SpectraBase. SpectraBase.
- SciSpace. (n.d.). New Syntheses of 3-Bromothiophene and 3,4-Dibromothiophene. SciSpace.
- ChemicalBook. (n.d.). 2,3-Dibromothiophene(3140-93-0) ¹H NMR spectrum. ChemicalBook.

- Chemistry LibreTexts. (2023, January 10). 4.22: AB Proton NMR Analysis for 2,3-dibromothiophene. Chemistry LibreTexts.
- Satonaka, H. (1983, August 1). The substituent effects in thiophene compounds. I.
- BenchChem. (n.d.). Spectroscopic Characterization of 3-(6-Methoxyhexyl)thiophene: A Technical Guide. BenchChem.
- International Journal of Pharmaceutical Sciences Review and Research. (2017, August 26). Research Article. International Journal of Pharmaceutical Sciences Review and Research.
- Mahyavanshi, J., Shah, D., & Pandya, J. (n.d.).
- Al-Zahrani, A. A., et al. (2020, May 25).
- ChemicalBook. (n.d.). 2,5-Dibromothiophene(3141-27-3) ¹H NMR spectrum. ChemicalBook.
- Otsuji, Y., & Imoto, E. (n.d.). Infrared Absorption Spectra of Substituted Thiophenes. Amanote Research.
- Taylor & Francis. (2022, June 30). Synthesis of New Substituted Thiophene Derivatives and Evaluating their Antibacterial and Antioxidant Activities. Taylor & Francis Online.
- PubMed. (2014, July 15). Vibrational frequency analysis, FT-IR, DFT and M06-2X studies on tert-Butyl N-(thiophen-2-yl)
- Academia.edu. (n.d.). (PDF) Vibrational analysis of the spectra of furan and thiophene. Academia.edu.
- Tokyo Chemical Industry Co., Ltd. (n.d.). 2,5-Dibromothiophene 1,1-Dioxide ¹H-NMR. TCI Chemicals.
- Beilstein Journals. (2020, October 26). Synthesis and characterization of S,N-heterotetracenes. Beilstein Journals.
- Eris, S., et al. (2013, July 24). UV Spectrometric Indirect Analysis of Brominated MWCNTs with UV Active Thiols and an Alkene—Reaction Kinetics, Quantification and Differentiation of Adsorbed Bromine and Oxygen. PMC.
- ResearchGate. (n.d.). Comparative electronic UV–Vis absorption spectra of spiro[chromeno[4,3-b]quinoline-6,1.
- Shetty Nitinkumar, D'Souza Janice, & Gaonkar Santosh. (n.d.). Synthesis and Characterization of a New Series of 2-(5-bromothiophen-2-yl)-5-Substituted-1, 3, 4-Oxadiazoles. Semantic Scholar.
- PMC. (2022, July 21). Syntheses of Thiophene and Thiazole-Based Building Blocks and Their Utilization in the Syntheses of A-D-A Type Organic Semiconducting Materials with Dithienosilolo Central Unit. PMC.
- SpectraBase. (n.d.). 2,5-Dibromothiophene - Optional[¹³C NMR] - Spectrum. SpectraBase.
- Chemguide. (n.d.). FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Chemguide.
- Unknown. (n.d.). UV VISIBLE SPECTROSCOPY. Unknown Source.

- Unknown. (n.d.). Spectroscopic Analysis of Electronic Transitions and Vibrational Modes in Substituted Benzene Derivatives: A Combined UV-Vis and. Unknown Source.
- ResearchGate. (n.d.). A novel method for the bromination of thiophenes | Request PDF.
- ChemicalBook. (n.d.). 3,4-Dibromothiophene (3141-26-2) ¹³C NMR spectrum. ChemicalBook.
- ChemicalBook. (n.d.). 2,5-Dibromothiophene(3141-27-3) ¹³C NMR spectrum. ChemicalBook.
- Chemistry LibreTexts. (2023, August 29).
- RSC Publishing. (n.d.).
- eGyanKosh. (n.d.).
- G-Biosciences. (2020, May 26). Spotting Fragmentation Patterns When Using Mass Spectrometry. G-Biosciences.
- Save My Exams. (2025, September 24). Fragmentation in Mass Spectrometry - IB Chemistry Notes. Save My Exams.
- Academia.edu. (n.d.).
- El-Gazzar, A. A., et al. (2021, January 31). Solvent effects on the UV-visible absorption spectra of some new 3-methyl-5-(Phenylamino)-4-((4-phenylazo-phenyl)azo)-2-substituted thiophene dyes. MDPI.
- Chemistry LibreTexts. (2023, February 11). 3.3: Electronic Transitions. Chemistry LibreTexts. 2in2tG1o577g8MMw==)

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Sources

- 1. Solvent-driven spectroscopic and quantum chemical evaluation of 2-[(trimethylsilyl)ethynyl]thiophene with molecular docking insights - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Bot Verification [generis-publishing.com]
- 3. discovery.researcher.life [discovery.researcher.life]
- 4. 2,3-Dibromothiophene(3140-93-0) ¹H NMR spectrum [chemicalbook.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. 3,4-Dibromothiophene (3141-26-2) ¹H NMR spectrum [chemicalbook.com]

- [7. 2,5-Dibromothiophene\(3141-27-3\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [8. spectrabase.com \[spectrabase.com\]](#)
- [9. 2,5-Dibromothiophene\(3141-27-3\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [10. 3,4-Dibromothiophene \(3141-26-2\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. omu.repo.nii.ac.jp \[omu.repo.nii.ac.jp\]](#)
- [13. globalresearchonline.net \[globalresearchonline.net\]](#)
- [14. iosrjournals.org \[iosrjournals.org\]](#)
- [15. Vibrational frequency analysis, FT-IR, DFT and M06-2X studies on tert-Butyl N-\(thiophen-2yl\)carbamate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. chemguide.co.uk \[chemguide.co.uk\]](#)
- [17. info.gbiosciences.com \[info.gbiosciences.com\]](#)
- [18. savemyexams.com \[savemyexams.com\]](#)
- [19. Spectral Database for Organic Compounds - Wikipedia \[en.wikipedia.org\]](#)
- [20. ijermt.org \[ijermt.org\]](#)
- [21. courseware.cutm.ac.in \[courseware.cutm.ac.in\]](#)
- [22. chem.libretexts.org \[chem.libretexts.org\]](#)
- [23. Excited electronic states of thiophene: high resolution photoabsorption Fourier transform spectroscopy and ab initio calculations - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [24. biointerfaceresearch.com \[biointerfaceresearch.com\]](#)
- [25. biorlab.com \[biorlab.com\]](#)
- [26. Spectral Database for Organic Compounds | re3data.org \[re3data.org\]](#)
- [27. AIST:Spectral Database for Organic Compounds,SDBS \[sdb.sdb.aist.go.jp\]](#)
- [28. spectrabase.com \[spectrabase.com\]](#)
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